

Physical properties of Dimethyl pimelate-d4

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Compound of Interest

Compound Name: *Dimethyl pimelate-d4*

Cat. No.: *B12396951*

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An In-depth Technical Guide to the Physical Properties of **Dimethyl Pimelate-d4**

Introduction

Dimethyl pimelate-d4 is the deuterium-labeled version of Dimethyl pimelate.[1][2][3] Stable isotope-labeled compounds, such as **Dimethyl pimelate-d4**, serve critical roles in research, particularly as tracers for quantification and as internal standards for analyses using nuclear magnetic resonance (NMR), gas chromatography-mass spectrometry (GC-MS), or liquid chromatography-mass spectrometry (LC-MS).[1] The introduction of deuterium can potentially influence the pharmacokinetic and metabolic profiles of molecules, a factor of considerable interest in drug development.[4] This guide provides a comprehensive overview of the known physical and chemical properties of **Dimethyl pimelate-d4**, alongside relevant experimental protocols for its synthesis and analysis.

Physicochemical Properties

The following table summarizes the key physical and chemical properties of **Dimethyl pimelate-d4** and its non-labeled counterpart, Dimethyl pimelate. This data is essential for handling, storage, and application in a research setting.

Property	Dimethyl pimelate-d4	Dimethyl pimelate (Unlabeled)
CAS Number	120811-82-7	1732-08-7
Molecular Formula	C ₉ H ₁₂ D ₄ O ₄	C ₉ H ₁₆ O ₄
Molecular Weight	192.25 g/mol	188.22 g/mol
Appearance	Typically solid at room temperature	Clear, colorless to slightly yellow liquid
Melting Point	-21 °C	
Boiling Point	250.3 ± 0.0 °C at 760 mmHg	121-122 °C at 11 mmHg
Density	1.0 ± 0.1 g/cm ³	1.041 g/mL at 25 °C
Flash Point	105.4 ± 16.9 °C	105.4 °C
Vapor Pressure	0.0 ± 0.5 mmHg at 25 °C	0.0219 mmHg at 25 °C
Refractive Index	1.427	n ₂₀ /D 1.431
Solubility	Soluble in ethanol, benzene, and ether. Slightly soluble in water.	
Storage Conditions	Powder: -20 °C for 3 years, 4 °C for 2 years. In solvent: -80 °C for 6 months, -20 °C for 1 month.	Store at 0-8 °C. Recommended in a cool, dark place below 15 °C.
InChI Key	SHWINQXIGSEZAP-UHFFFAOYSA-N	SHWINQXIGSEZAP-UHFFFAOYSA-N

Experimental Protocols

Synthesis of Dimethyl Pimelate (Unlabeled)

While a specific protocol for **Dimethyl pimelate-d4** is not detailed in the provided results, the synthesis of its unlabeled analog offers a foundational methodology. The common method is the esterification of pimelic acid with methanol.

Materials:

- Pimelic acid
- Methanol
- p-toluenesulfonic acid (catalyst)
- Sodium carbonate (for neutralization)

Procedure:

- **Reaction Setup:** In a 50-liter glass reactor equipped with a stirrer and thermometer, combine 5.0 kg of pimelic acid, 25 L of methanol, and 200 g of p-toluenesulfonic acid.
- **Esterification:** Begin stirring and heat the mixture to reflux for 7 hours. The reaction progress is monitored until the pimelic acid concentration is below 0.5%.
- **Neutralization:** Cool the mixture to room temperature and add 300 g of sodium carbonate to neutralize the p-toluenesulfonic acid catalyst.
- **Filtration:** Filter the mixture to remove solids.
- **Solvent Removal:** Remove the excess methanol from the filtrate by distillation to yield crude dimethyl pimelate.
- **Purification:** Purify the crude product via high-vacuum distillation. At a vacuum of 42 Pa and an oil bath temperature of 110°C, the pure dimethyl pimelate is collected at a gas-phase temperature of 74°C. This process typically yields a product with a purity of 99.8%.

Analytical Characterization

The identity and purity of Dimethyl pimelate and its deuterated analogs are confirmed using standard analytical techniques.

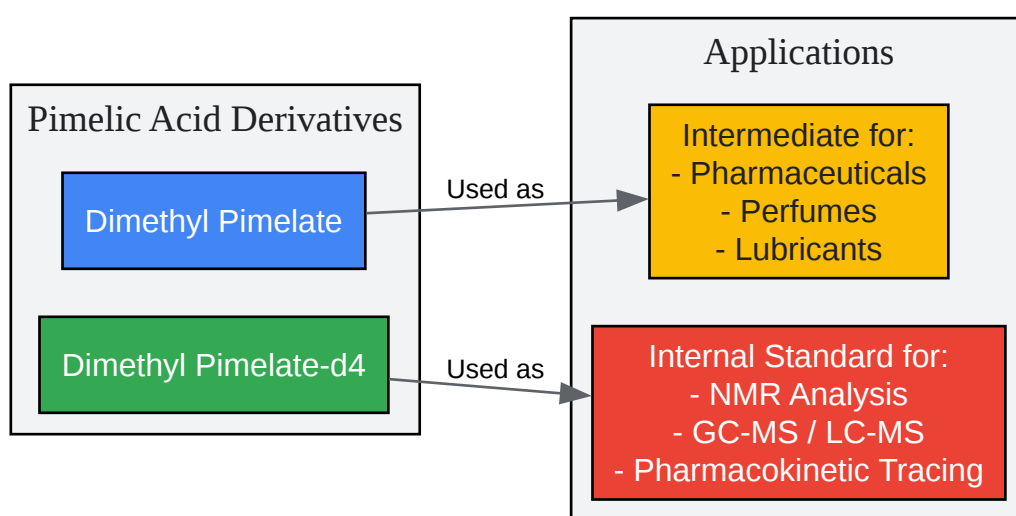
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Both ^1H NMR and ^{13}C NMR are used to confirm the molecular structure. For **Dimethyl pimelate-d₄**, NMR is also used to confirm the location and extent of deuterium incorporation.

- Gas Chromatography-Mass Spectrometry (GC-MS): This technique is used to assess the purity of the compound. For the deuterated standard, GC-MS or LC-MS is the primary application for its use as an internal standard in quantitative analysis.

Visualizations

Logical Relationship and Applications

The following diagram illustrates the relationship between Dimethyl pimelate and its deuterated form, highlighting their distinct primary applications in research and industry.

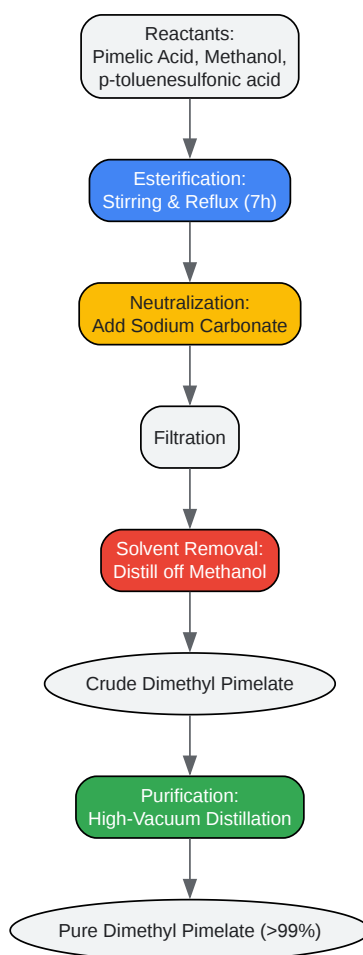


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Caption: Relationship between Dimethyl Pimelate and its d4 analog.

Experimental Workflow: Synthesis and Purification

This diagram outlines the step-by-step workflow for the synthesis and purification of Dimethyl pimelate via esterification.



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Caption: Workflow for the synthesis of Dimethyl Pimelate.

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